

2-Chloroethanesulfonyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloroethanesulfonyl chloride

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Technical Guide: 2-Chloroethanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Chloroethanesulfonyl chloride**, a versatile reagent in organic synthesis, particularly valued in the pharmaceutical and agrochemical industries.

Core Properties and Formula

2-Chloroethanesulfonyl chloride is an organosulfur compound with the chemical formula $C_2H_4Cl_2O_2S$.^{[1][2][3][4][5][6]} It is a colorless to pale yellow liquid at room temperature with a pungent, irritating odor.^{[2][4][7]} This compound is highly reactive, especially with moisture, and is a key intermediate in the synthesis of various organic molecules.^{[2][4][5]}

Quantitative Data Summary

The physical and chemical properties of **2-Chloroethanesulfonyl chloride** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₂ H ₄ Cl ₂ O ₂ S	[1][2][3][4][5][6][7]
Molecular Weight	163.02 g/mol	[3][5][7][8]
CAS Number	1622-32-8	[1][2][3][5]
Appearance	Colorless to pale yellow liquid	[2][7]
Density	1.56 g/mL at 25 °C	[3][7][9]
Boiling Point	84-86 °C at 15 mmHg	[3][7][9]
Refractive Index	1.493 (n ₂₀ /D)	[3][7][9]
Solubility	Reacts with water; Soluble in organic solvents	[2][3][4][10]
Flash Point	>110 °C (>230 °F)	[3][9]

Synthetic Applications and Experimental Protocols

2-Chloroethanesulfonyl chloride is a potent electrophile widely utilized for introducing the vinylsulfonyl moiety into molecules, which is a valuable functional group in drug design.[4][11] Its primary applications include the synthesis of sulfonamides, heterocyclic compounds like sultams, and as a precursor for vinylsulfonyl chloride.[3][7][11]

General Experimental Protocol: Synthesis of Vinylsulfonamides

The following is a representative protocol for the synthesis of vinylsulfonamides using **2-chloroethanesulfonyl chloride**, based on its common reactions. This protocol is a generalized procedure and may require optimization for specific substrates.

Objective: To synthesize an N-substituted vinylsulfonamide from a primary or secondary amine.

Materials:

- **2-Chloroethanesulfonyl chloride**

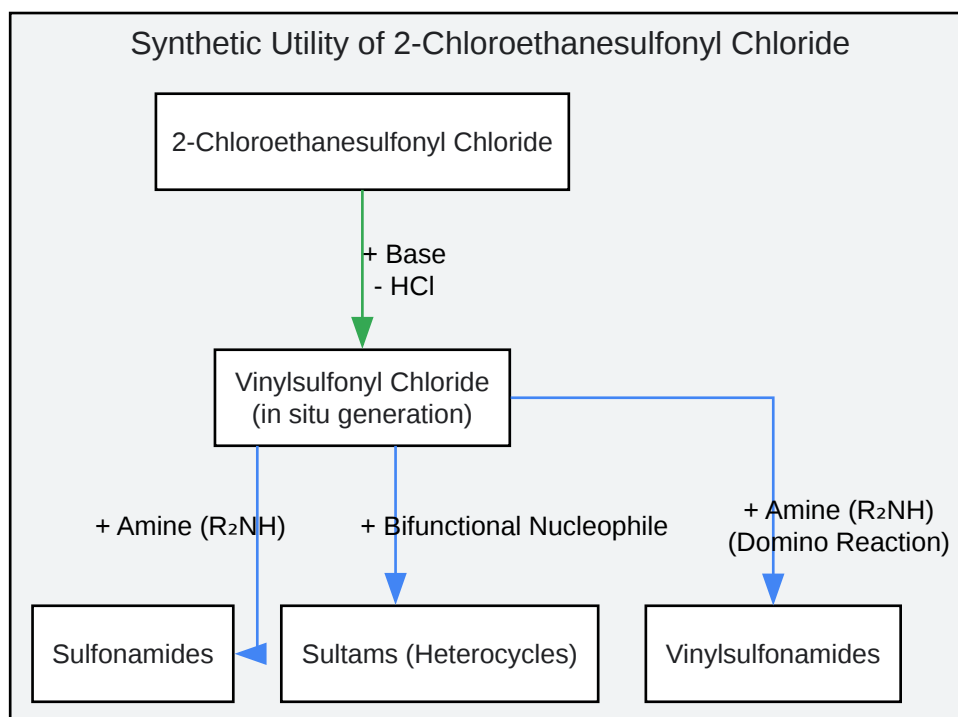
- A primary or secondary amine
- A non-nucleophilic base (e.g., triethylamine)
- Anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran)
- Standard laboratory glassware and stirring equipment
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- **Reaction Setup:** A dried reaction flask is charged with the amine and the anhydrous solvent under an inert atmosphere. The solution is cooled in an ice bath (0 °C).
- **Addition of Base:** Triethylamine (typically 2-3 equivalents) is added to the stirred solution.
- **Addition of Sulfonyl Chloride:** **2-Chloroethanesulfonyl chloride** (1 equivalent), dissolved in a small amount of the anhydrous solvent, is added dropwise to the reaction mixture over a period of 15-30 minutes, ensuring the temperature remains low.
- **Reaction:** The reaction mixture is allowed to slowly warm to room temperature and stirred for several hours (or until TLC analysis indicates completion of the reaction). The reaction involves an initial sulfonylation followed by an in-situ elimination of HCl to form the vinylsulfonamide.
- **Workup:** The reaction mixture is filtered to remove the triethylammonium chloride salt. The filtrate is then washed sequentially with dilute acid (e.g., 1M HCl), water, and brine.
- **Purification:** The organic layer is dried over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography or recrystallization to yield the pure vinylsulfonamide.

Key Synthetic Pathway

The utility of **2-chloroethanesulfonyl chloride** often stems from its role as a stable precursor to the more reactive vinylsulfonyl chloride, which can then undergo various transformations.



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